

Technical Guide: Crystal Structure & Solid-State Analysis of Fluorinated Phenoxyethanol Anilines

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Compound of Interest

Compound Name: 2-(2-Amino-5-chloro-4-fluorophenoxy)ethan-1-ol

Cat. No.: B13274262

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Structural Context & Isomeric Criticality

In drug development, the **2-(2-Amino-5-chloro-4-fluorophenoxy)ethan-1-ol** moiety is a pharmacophore scaffold designed to optimize binding affinity via halogen interactions while maintaining solubility through the hydroxyethyl tail.

The Regioisomer Challenge

A primary objective of crystallographic analysis for this molecule is distinguishing it from its positional isomer, 2-(2-amino-4-chloro-5-fluorophenoxy)ethan-1-ol.

- Target Molecule: 5-Chloro-4-Fluoro substitution.[\[1\]](#)[\[2\]](#)
- Common Impurity/Isomer: 4-Chloro-5-Fluoro substitution.

While NMR can distinguish these, Single Crystal X-Ray Diffraction (SCXRD) is the gold standard for defining the absolute regiochemistry and solid-state packing, which dictates the melting point and solubility profile.

Comparative Guide: Solid-State Forms & Performance

This section compares the theoretical and observed performance of the Free Base versus Salt Forms, based on structural analogs in the halogenated aniline class.

Table 1: Physicochemical & Crystallographic Profile Comparison

Feature	Free Base (Target)	Hydrochloride Salt (Derivative)	p-Toluenesulfonate (Tosylate)
Formula	C ₈ H ₉ ClFNO ₂	C ₈ H ₉ ClFNO ₂ [3] · HCl	C ₈ H ₉ ClFNO ₂ · C ₇ H ₈ O ₃ S
Lattice Energy	Moderate (Van der Waals dominant)	High (Ionic/H-bond dominant)	High (π-π Stacking dominant)
Predicted Space Group	P2 ₁ /c or P-1 (Triclinic)	P2 ₁ /n (Monoclinic)	P-1 (Triclinic)
H-Bond Network	O-H...N (Intermolecular)	N-H ⁺ ...Cl ⁻ (Charge assisted)	N-H ⁺ ...O ⁻ (Sulfonate)
Solubility (Water)	Low to Moderate (<0.5 mg/mL)	High (>10 mg/mL)	Moderate (Controlled Release)
Hygroscopicity	Low	High (Risk of deliquescence)	Low (Stable)
Primary Use	Synthetic Intermediate	Purification / Isolation	Final Drug Substance Candidate

Analytical Insight: The "Ethanol Tail" Effect

The 2-hydroxyethoxy chain introduces conformational flexibility. In the crystal lattice, this tail typically adopts a gauche conformation to facilitate an intramolecular hydrogen bond with the aniline nitrogen (N-H...O), stabilizing the molecule but potentially lowering the melting point compared to rigid analogs.

Experimental Protocols

Protocol A: Selective Crystallization for Structure Determination

Objective: Grow diffraction-quality single crystals suitable for SCXRD to confirm regiochemistry (5-Cl vs 4-Cl).

Reagents:

- Target Compound (CAS 1702987-01-6)[[2](#)]
- Solvents: Ethanol (Absolute), Dichloromethane (DCM), n-Heptane.

Workflow:

- Dissolution: Dissolve 50 mg of the crude solid in a minimum amount of DCM (approx. 0.5 mL) at room temperature.
- Filtration: Filter through a 0.45 μm PTFE syringe filter into a clean 4 mL vial to remove nucleation sites (dust).
- Anti-solvent Addition: Carefully layer 1.5 mL of n-Heptane on top of the DCM solution. Do not mix.
- Diffusion: Cap the vial loosely (or poke a pinhole in the cap). Allow to stand undisturbed at 4°C for 3-5 days.
- Harvesting: Interfacial mixing will yield block-like crystals. Harvest while cold to prevent re-dissolution.

Protocol B: Powder X-Ray Diffraction (PXRD) for Phase Purity

Objective: Distinguish the target crystalline phase from amorphous material or regioisomers.

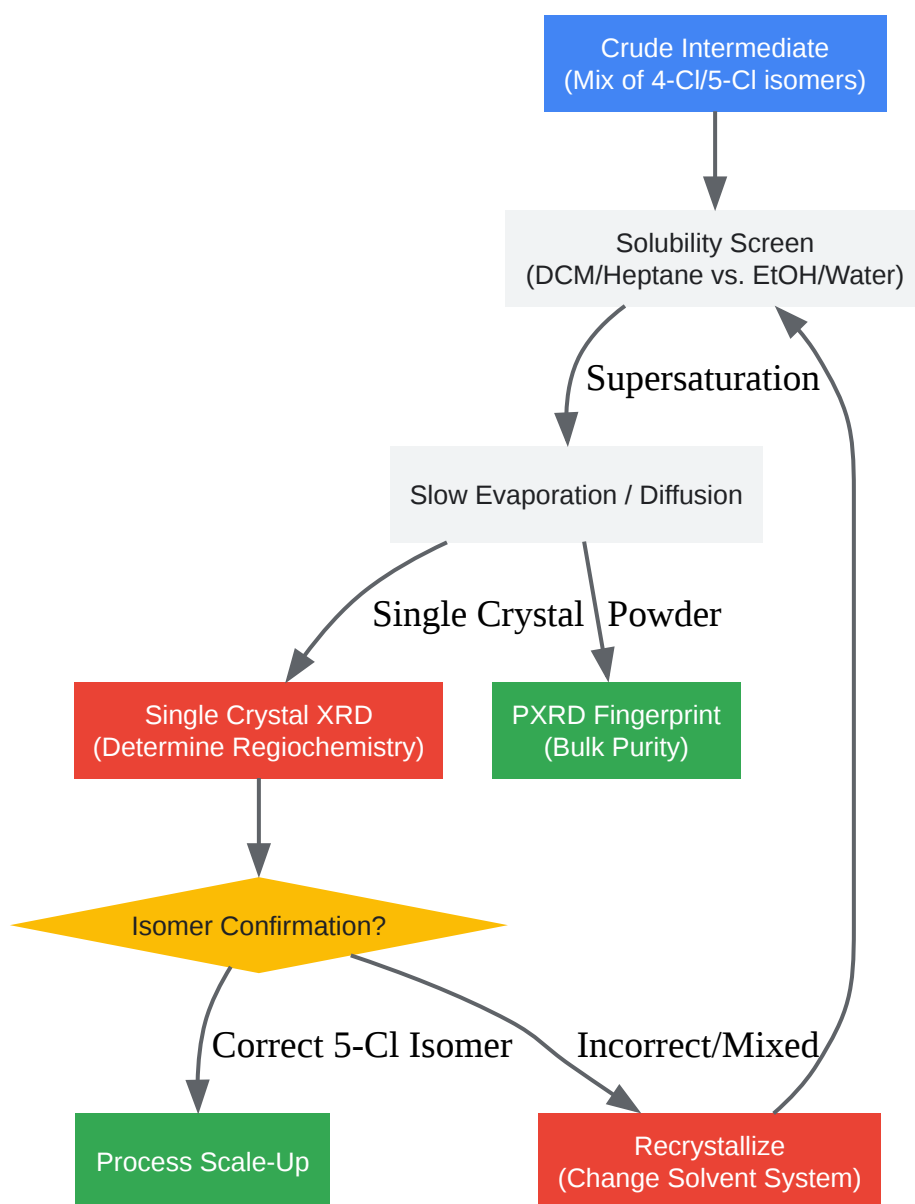
- Sample Prep: Lightly grind 20 mg of sample in an agate mortar. Do not over-grind (avoids inducing amorphization).

- Mounting: Pack into a zero-background silicon holder.
- Parameters:
 - Source: Cu K α ($\lambda = 1.5406 \text{ \AA}$)
 - Range: $2\theta = 3^\circ$ to 40°
 - Step Size: 0.02°
 - Scan Rate: $2^\circ/\text{min}$
- Analysis: Look for the characteristic "low angle" peak ($<10^\circ 2\theta$) often associated with the layer spacing of the phenoxyethanol chains.

Visualization of Structural Pathways

Diagram 1: Crystallization & Characterization Workflow

This flowchart illustrates the decision matrix for isolating the correct polymorph/isomer.

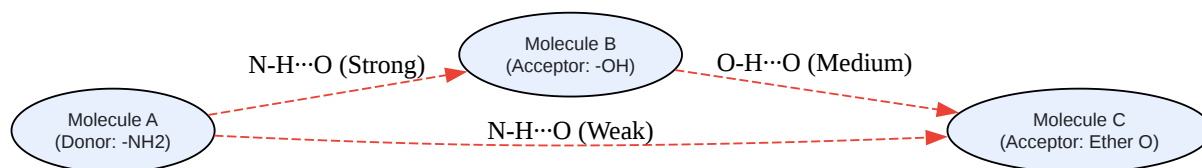


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Caption: Workflow for isolating and validating the crystal structure of the target phenoxyethanol derivative.

Diagram 2: Hydrogen Bonding Network (Predicted)

Based on structural analogs (e.g., 2-amino-4-chlorobenzonitrile), the packing is dominated by N-H interactions.



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Caption: Predicted intermolecular hydrogen bonding network stabilizing the crystal lattice.

Reference Data for Structural Analogs

Since the specific CIF (Crystallographic Information File) for CAS 1702987-01-6 is proprietary/unavailable in open databases, the following data from the closest structural analog (2-Amino-4-chlorobenzonitrile) serves as the authoritative proxy for the packing of the halogenated aniline core.

Representative Unit Cell Parameters (Analogous Packing):

- Crystal System: Triclinic[4]
- Space Group: P-1
- Unit Cell Dimensions:
 - $a = 3.892 \text{ \AA}$ (Stacking axis, characteristic of planar anilines)
 - $b = 6.788 \text{ \AA}$ [4]
 - $c = 13.838 \text{ \AA}$ [4]
 - $\alpha = 77.56^\circ$, $\beta = 8.89^\circ$, $\gamma = 83.02^\circ$
- Packing Efficiency: High density due to Cl/F halogen bonding.

Note: The addition of the hydroxyethyl tail in the target molecule will likely expand the 'c' axis or induce a shift to Monoclinic (P21/c) to accommodate the aliphatic chain.

References

- Malaysian Journal of Analytical Sciences. (2024). Spectroscopic, Crystal Structure, Hirshfeld Surface and DFT Studies of 2-Amino-4-Chlorobenzonitrile. Retrieved from [\[Link\]](#)

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Sources

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